

GSK2643943A: A Technical Guide to a Selective USP20 Inhibitor

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Compound of Interest

Compound Name: GSK2643943A

Cat. No.: B2562668

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This technical guide provides an in-depth overview of **GSK2643943A**, a potent and selective small-molecule inhibitor of Ubiquitin-Specific Protease 20 (USP20). This document details its mechanism of action, quantitative biochemical and cellular data, relevant signaling pathways, and comprehensive experimental protocols for its study.

Core Compound Properties and Activity

GSK2643943A is a cell-penetrant inhibitor that specifically targets the deubiquitinating enzyme (DUB) USP20. It has been identified as a valuable tool for investigating the cellular functions of USP20 and as a potential therapeutic agent, particularly in oncology.

Mechanism of Action

GSK2643943A functions by directly inhibiting the catalytic activity of USP20, thereby preventing the removal of ubiquitin from its substrate proteins.^[1] This leads to an accumulation of ubiquitinated substrates, altering their stability, localization, and function, which in turn impacts downstream cellular processes. Recent studies have shown that treatment with **GSK2643943A** leads to the accumulation of ubiquitinated forms of USP20 substrates, such as RETREG1.^[2]

Quantitative Data Summary

The following tables summarize the known quantitative data for **GSK2643943A**.

Table 1: Biochemical Activity of **GSK2643943A**

Target	Assay Substrate	IC50 (nM)	Reference(s)
USP20	Ub-Rho	160	[1][3][4][5][6][7]

Table 2: Cellular Activity of **GSK2643943A**

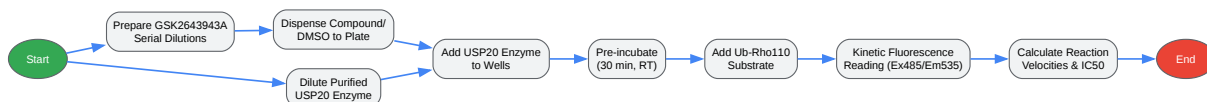
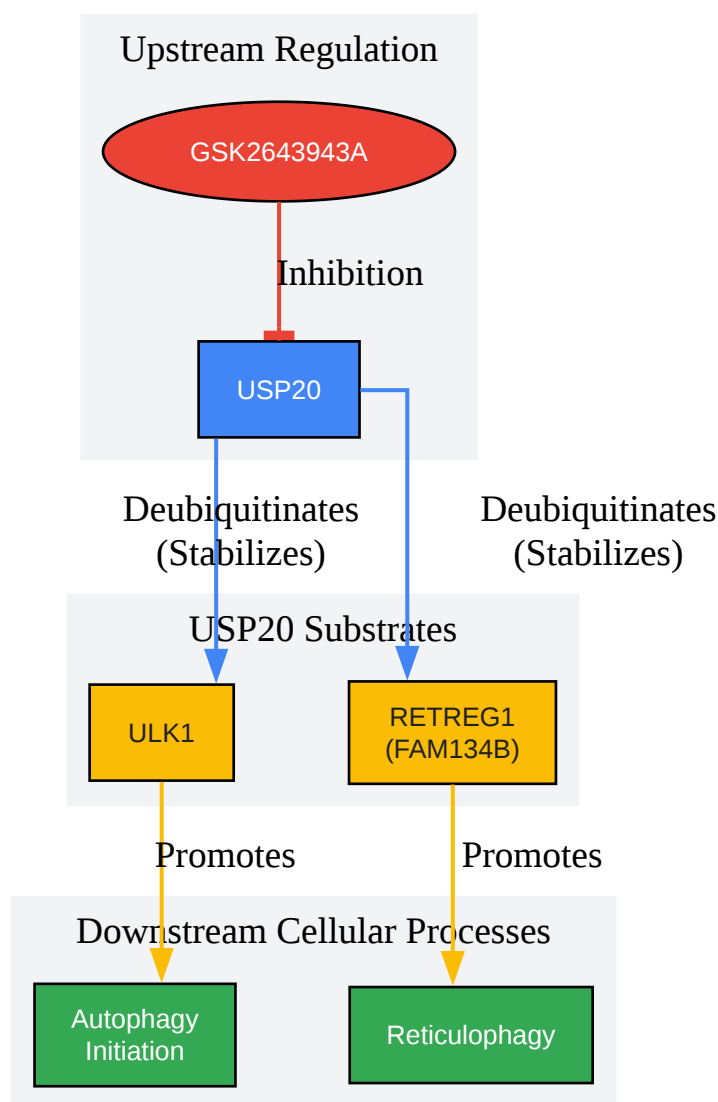
Cell Line	Assay	Effect	Concentration(s)	Reference(s)
SCC9 (Oral Squamous Carcinoma)	Cell Viability (in combination with oHSV-1)	Significant drop in viability	1 μ M, 5 μ M	[1]
SCC9	oHSV-1 T1012G productive infection	Notable increase in virus yields	1 μ M	[1]
SCC9	Western Blot	Increased protein accumulation of Ubiquitin	1 μ M	[8]
HEK293FT	Immunoprecipitation	Elevated levels of RETREG1 ubiquitination	Not specified	[2]

Note: While **GSK2643943A** is consistently referred to as a "selective" inhibitor, a comprehensive quantitative selectivity panel detailing its activity against other deubiquitinating enzymes is not readily available in the public domain literature.

Signaling Pathways Modulated by **GSK2643943A**

USP20 is implicated in several key cellular pathways, primarily through its role in protein stabilization. Inhibition of USP20 by **GSK2643943A** can, therefore, have significant downstream consequences. A notable pathway involves the regulation of autophagy.

USP20 has been shown to deubiquitinate and stabilize Unc-51 like autophagy activating kinase 1 (ULK1) and the reticulophagy receptor RETREG1 (also known as FAM134B), both of which are crucial for initiating autophagy and selective autophagy of the endoplasmic reticulum (reticulophagy), respectively.[2][9] By inhibiting USP20, **GSK2643943A** prevents the deubiquitination of these proteins, leading to their degradation and a subsequent impact on autophagy.





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